

Personal protective equipment for handling Seralutinib

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Compound of Interest

Compound Name: Seralutinib

Cat. No.: B610791

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Essential Safety Protocols for Handling Seralutinib

For researchers, scientists, and drug development professionals, the following guidelines provide immediate and essential safety information for the handling and disposal of **Seralutinib**. This potent kinase inhibitor requires stringent safety measures to prevent exposure and ensure a safe laboratory environment. The toxicological properties of **Seralutinib** have not been fully investigated, demanding a cautious approach.^[1]

Personal Protective Equipment (PPE)

When handling **Seralutinib**, especially in its powdered form, a comprehensive suite of personal protective equipment is mandatory to minimize the risk of exposure through inhalation, skin contact, or eye contact.^[1]

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always use two pairs when handling hazardous drugs.[2]
Body Protection	Disposable gown	Long-sleeved, solid-front gown made of a low-permeability fabric.
Eye Protection	Safety glasses with side shields or goggles	Must be worn to protect against splashes and airborne particles.[1]
Face Protection	Face shield	To be used in conjunction with goggles for maximum protection, especially when there is a risk of splashing.
Respiratory Protection	NIOSH-approved respirator	An N95 or higher-rated respirator is necessary when handling the powder outside of a certified chemical fume hood to prevent inhalation.[1][3]

Handling and Operational Plan

Engineering Controls:

- All work with solid **Seralutinib** should be conducted in a certified chemical fume hood or a biological safety cabinet to avoid the generation and inhalation of dust and aerosols.[1]
- Ensure a safety shower and eyewash station are readily accessible in the work area.[1]

Procedural Guidance:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by lining it with absorbent, disposable bench paper.

- **Weighing:** Weighing of powdered **Seralutinib** should be done within a containment device such as a ventilated balance enclosure or a chemical fume hood to minimize dust dispersion.
- **Dissolving:** When preparing solutions, add the solvent to the **Seralutinib** powder slowly to avoid splashing.
- **Post-Handling:** After handling, wipe down the work surfaces with an appropriate cleaning agent. Remove PPE in the designated area, starting with gloves, then the gown, followed by eye and face protection, and finally the respirator. Wash hands thoroughly with soap and water.

Disposal Plan

Proper disposal of **Seralutinib** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- **Waste Categorization:** All materials that have come into contact with **Seralutinib**, including gloves, gowns, bench paper, and weighing papers, should be considered hazardous waste.
- **Containment:** Collect all contaminated solid waste in a dedicated, clearly labeled, sealed hazardous waste container.
- **Liquid Waste:** Unused solutions of **Seralutinib** should be collected in a labeled, sealed hazardous waste container. Do not pour down the drain.^[1]
- **Disposal Route:** All **Seralutinib** waste must be disposed of through a licensed hazardous waste disposal company, following all local, state, and federal regulations.

Emergency Procedures

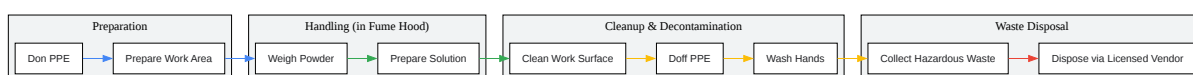
In Case of a Spill:

- Evacuate the immediate area and alert others.
- Don the appropriate PPE, including a respirator.
- Contain the spill using a chemical spill kit with absorbent materials.

- Carefully clean the area, working from the outside of the spill inwards.
- Collect all cleanup materials in a hazardous waste container.
- Decontaminate the area with a suitable cleaning agent.

In Case of Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[1]
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water. Seek medical attention if irritation persists.[1]
- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[1]



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Caption: Workflow for the safe handling of **Seralutinib** from preparation to disposal.

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